

Application Notes and Protocols: Anesthetic Induction and Maintenance with Tiletamine in Cats

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Compound of Interest

Compound Name: *Tiletamine*

Cat. No.: *B1682376*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **tiletamine**, primarily in combination with zolazepam, for anesthetic induction and maintenance in cats. The information is compiled from peer-reviewed veterinary medical literature and is intended to guide research and development protocols.

Introduction

Tiletamine is a dissociative anesthetic agent belonging to the phencyclidine group, structurally similar to ketamine.^{[1][2]} It acts as a non-competitive antagonist at the N-methyl-D-aspartate (NMDA) receptor, producing a state of catalepsy, amnesia, and analgesia.^{[3][4][5]} Due to its potential to cause muscle rigidity and convulsions when used alone, **tiletamine** is commercially available in a 1:1 combination with the benzodiazepine zolazepam (e.g., Telazol®, Zoletil®).^[2] Zolazepam provides muscle relaxation, anxiolysis, and anticonvulsant properties by modulating the GABA-A receptor.^{[3][4]} This combination produces a state of dissociative anesthesia suitable for a range of diagnostic and surgical procedures in cats.^{[1][6]}

Quantitative Data Summary

The following tables summarize key quantitative data for the use of **tiletamine**-zolazepam combinations in cats, including dosages for various procedures and pharmacokinetic

parameters.

Table 1: **Tiletamine**-Zolazepam Dosage Recommendations in Cats

Application	Route of Administration	Dosage (mg/kg)	Reference(s)
Sedation/Premedication	Subcutaneous (SC)	2.5	[1]
Sedation	Buccal	5.0 - 7.5	[7]
Minor Procedures (e.g., dentistry, abscess treatment)	Intramuscular (IM)	9.7 - 12.5	[8]
Minor Surgery (e.g., castration, laceration repair)	Intramuscular (IM)	10.6 - 12.5	[8]
Major Surgery (e.g., ovariohysterectomy, onychectomy)	Intramuscular (IM)	14.3 - 15.8	[8]
Induction prior to Inhalant Anesthesia	Intramuscular (IM)	5.0 (tiletamine) + 5.0 (zolazepam)	[9]
Short, non-painful procedures	Intravenous (IV)	5.0	[1]
Painful procedures	Intravenous (IV)	10.0	[1]

Table 2: Pharmacokinetic and Pharmacodynamic Parameters of **Tiletamine**-Zolazepam in Cats

Parameter	Value	Route of Administration	Reference(s)
Onset of Action	5 - 12 minutes	Intramuscular (IM)	[10]
Onset of Action	1 - 7 minutes	Intramuscular (IM)	[3]
Onset of Sedation	~15 minutes	Buccal	[7]
Duration of Anesthesia	20 - 60 minutes (dose-dependent)	Intramuscular (IM) / Intravenous (IV)	[1]
Duration of Optimal Muscle Relaxation	20 - 25 minutes	Intramuscular (IM)	[10]
Time to Peak Serum Concentration (Tiletamine)	30 minutes	Intramuscular (IM)	[1]
Pharmacological Half-life (Tiletamine)	150 - 240 minutes	Intramuscular (IM)	[1]
Elimination Time (Tiletamine)	~48 hours	Intramuscular (IM)	[1]

Experimental Protocols

Anesthetic Induction and Maintenance for Surgical Sterilization in Feral Cats

This protocol is based on the methodology used for high-quality, high-volume spay and neuter of free-roaming cats.

- Objective: To achieve a surgical plane of anesthesia for castration or ovariohysterectomy.
- Anesthetic Combination: **Tiletamine**-Zolazepam, Ketamine, and Xylazine (TKX).[3][11]
- Drug Preparation: A solution is prepared by reconstituting a vial of 250 mg **tiletamine** and 250 mg zolazepam with 6 mL of ketamine (100 mg/mL) and 1 mL of xylazine (100 mg/mL).

Each milliliter of the final solution contains 50 mg of **tiletamine**, 50 mg of zolazepam, 80 mg of ketamine, and 20 mg of xylazine.[3][11]

- Administration:
 - Estimate the cat's body weight.
 - Administer the TKX combination via deep intramuscular injection into the epaxial or femoral muscles. A typical dose is 0.25 mL for an average-sized cat.[3] For a more precise dosage, one study reported administering **tiletamine**-zolazepam at 5.52 ± 1.70 mg/kg, ketamine at 8.94 ± 3.60 mg/kg, and xylazine at 1.11 ± 0.34 mg/kg.[3]
- Monitoring:
 - Time to lateral recumbency (typically 4 ± 1 minutes).[12]
 - Heart rate, respiratory rate, and body temperature.[12]
 - Oxygen saturation (SpO₂) and mean blood pressure (MBP) can be monitored non-invasively.[12]
- Maintenance: For procedures of sufficient duration, a single injection is typically adequate. Supplemental doses, if required, should be less than the initial dose.[8][10]
- Reversal: At the end of the procedure, yohimbine (an α 2-adrenergic antagonist) can be administered intravenously at a dose of 0.5 mg to reverse the effects of xylazine and shorten recovery time.[11]

Induction with Tiletamine-Zolazepam followed by Isoflurane Maintenance

This protocol is suitable for longer surgical procedures requiring stable anesthetic depth.

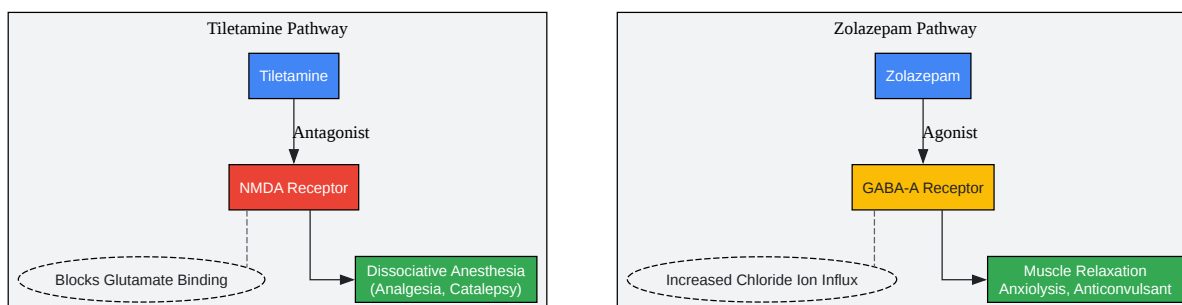
- Objective: To induce anesthesia intramuscularly for subsequent intubation and maintenance with an inhalant anesthetic.
- Premedication: Withhold food for at least 6-12 hours prior to anesthesia.[9][10] Atropine sulfate (0.04 mg/kg) can be administered to control salivation.[10]

- Induction:
 - Administer **tiletamine** (5 mg/kg) and zolazepam (5 mg/kg) as a single intramuscular injection.^[9]
 - Monitor for loss of reflexes and muscle relaxation, which typically allows for endotracheal intubation.
- Maintenance:
 - Connect the endotracheal tube to an anesthetic circuit.
 - Maintain anesthesia with isoflurane in 100% oxygen. The concentration of isoflurane should be adjusted based on anesthetic depth, monitored through physiological parameters.^[9]
- Monitoring: Continuously monitor heart rate, respiratory rate, body temperature, and oxygen saturation throughout the procedure.
- Recovery: Discontinue isoflurane administration at the end of the procedure and allow the cat to breathe 100% oxygen until extubation. Monitor the cat closely during recovery for any signs of excitement or prolonged sedation.

Signaling Pathways and Experimental Workflows

Mechanism of Action of Tiletamine and Zolazepam

The primary anesthetic and physiological effects of the **tiletamine**-zolazepam combination are mediated through their distinct actions on key neurotransmitter systems in the central nervous system.

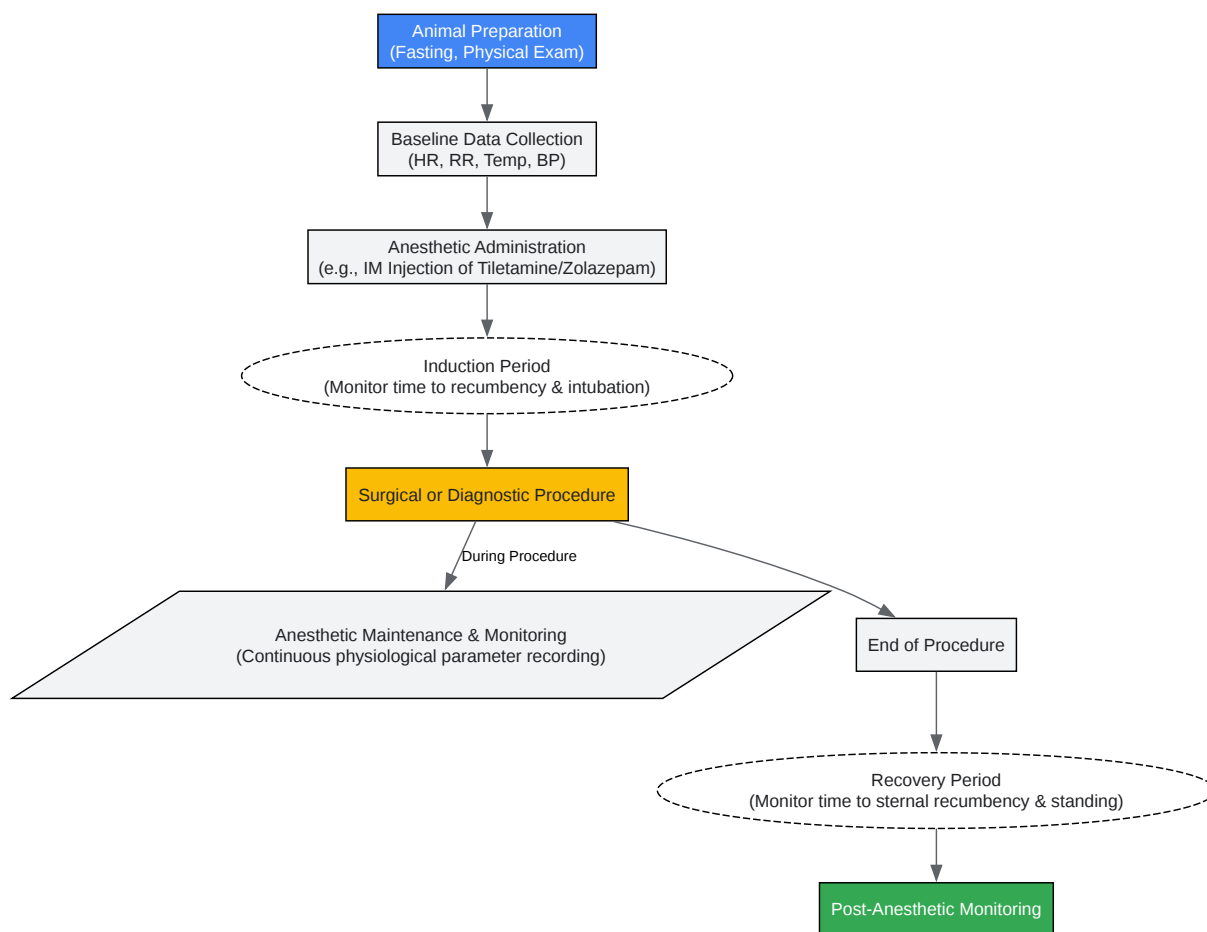


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Caption: Mechanism of action for **tiletamine** and zolazepam.

General Experimental Workflow for Anesthetic Evaluation

The following diagram illustrates a typical workflow for evaluating an anesthetic protocol in a research setting.



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Caption: Experimental workflow for anesthetic protocol evaluation.

Adverse Effects and Contraindications

- Adverse Effects: Respiratory depression may occur at high doses.[10] Other reported adverse reactions include emesis during emergence, excessive salivation, transient apnea, vocalization, erratic and prolonged recovery, involuntary muscular twitching, and hypertonicity.[8][10] Tachycardia is also frequently observed.[10]
- Contraindications: The **tiletamine**-zolazepam combination is contraindicated in cats with central nervous system diseases such as epilepsy, head trauma, or penetrating eye trauma. [1][6] It should also be used with caution in animals with cardiovascular abnormalities (e.g., hypertrophic cardiomyopathy), hyperthyroidism, or significant renal or pancreatic insufficiency.[1][6]

Conclusion

The combination of **tiletamine** and zolazepam is a versatile and effective anesthetic agent for induction and maintenance of anesthesia in cats for a variety of procedures. Its use, either alone or in combination with other agents, can be tailored to the specific needs of the procedure and the health status of the animal. Careful adherence to recommended dosages and monitoring protocols is essential to ensure patient safety and optimal anesthetic outcomes. These notes provide a foundation for developing detailed research protocols involving **tiletamine**-based anesthesia in feline subjects.

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